

# Application of 4-Tert-butyl-4'-fluorobenzophenone in the Photopolymerization of Acrylates

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## Compound of Interest

Compound Name: 4-Tert-butyl-4'-fluorobenzophenone

Cat. No.: B092482

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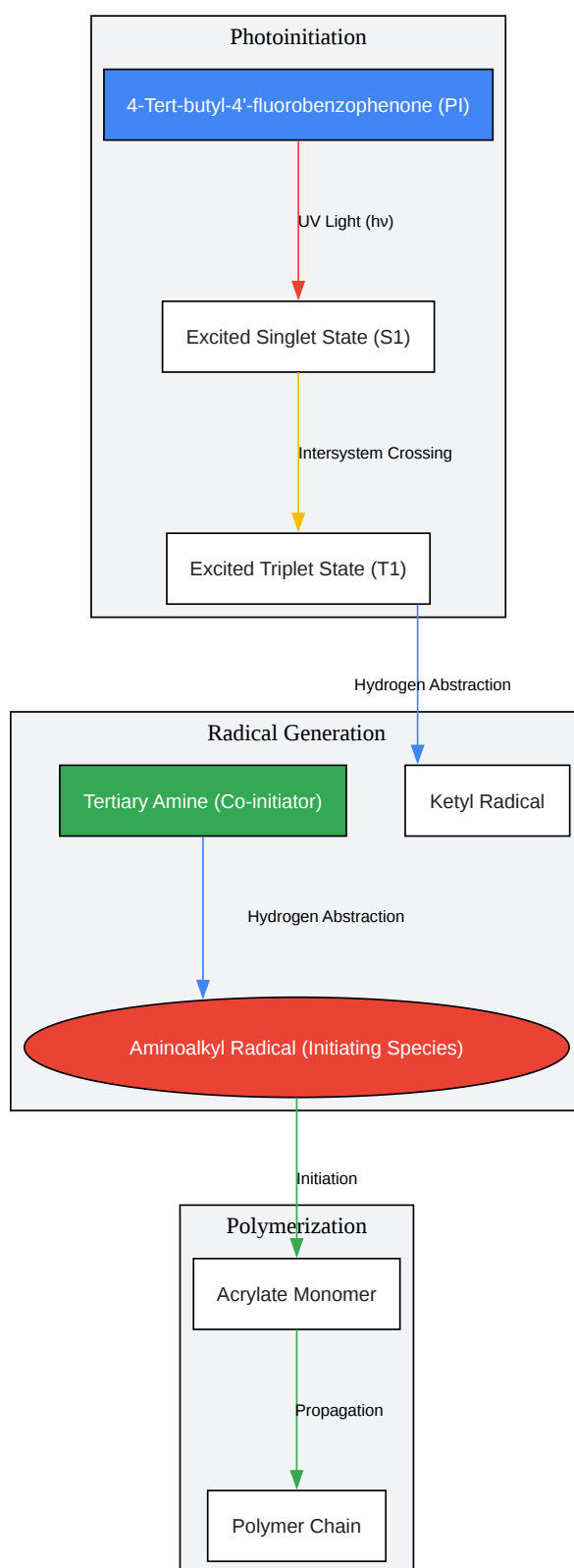
## Introduction

**4-Tert-butyl-4'-fluorobenzophenone** is a substituted benzophenone derivative that can function as a Type II photoinitiator for the free-radical polymerization of acrylate monomers. Like other benzophenone-based photoinitiators, it requires a co-initiator, typically a tertiary amine, to efficiently generate radicals upon exposure to ultraviolet (UV) light. This application note provides an overview of its proposed mechanism, general experimental protocols, and expected performance in the photopolymerization of acrylates.

Note: Specific quantitative performance data for **4-tert-butyl-4'-fluorobenzophenone** in the photopolymerization of acrylates is not readily available in the public domain. The following data and protocols are based on the well-understood behavior of benzophenone and its derivatives as Type II photoinitiators.[1][2] The presence of the tert-butyl group may enhance solubility in non-polar monomers, while the fluorine atom can influence the electronic properties and reactivity of the molecule.

## Mechanism of Photoinitiation

**4-Tert-butyl-4'-fluorobenzophenone** is a Type II photoinitiator, which functions via a hydrogen abstraction mechanism.<sup>[1]</sup> Upon absorption of UV radiation, the benzophenone derivative is excited from its ground state ( $S_0$ ) to an excited singlet state ( $S_1$ ), which then undergoes intersystem crossing to a more stable triplet state ( $T_1$ ). The excited triplet state of the photoinitiator abstracts a hydrogen atom from a synergistic molecule, typically a tertiary amine, to generate two radicals: a ketyl radical from the benzophenone derivative and an aminoalkyl radical from the amine. The highly reactive aminoalkyl radical is the primary species that initiates the polymerization of acrylate monomers.



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Proposed photoinitiation and polymerization pathway.

## Experimental Protocols

The following are generalized protocols for the photopolymerization of a typical acrylate formulation using **4-tert-butyl-4'-fluorobenzophenone** as a photoinitiator.

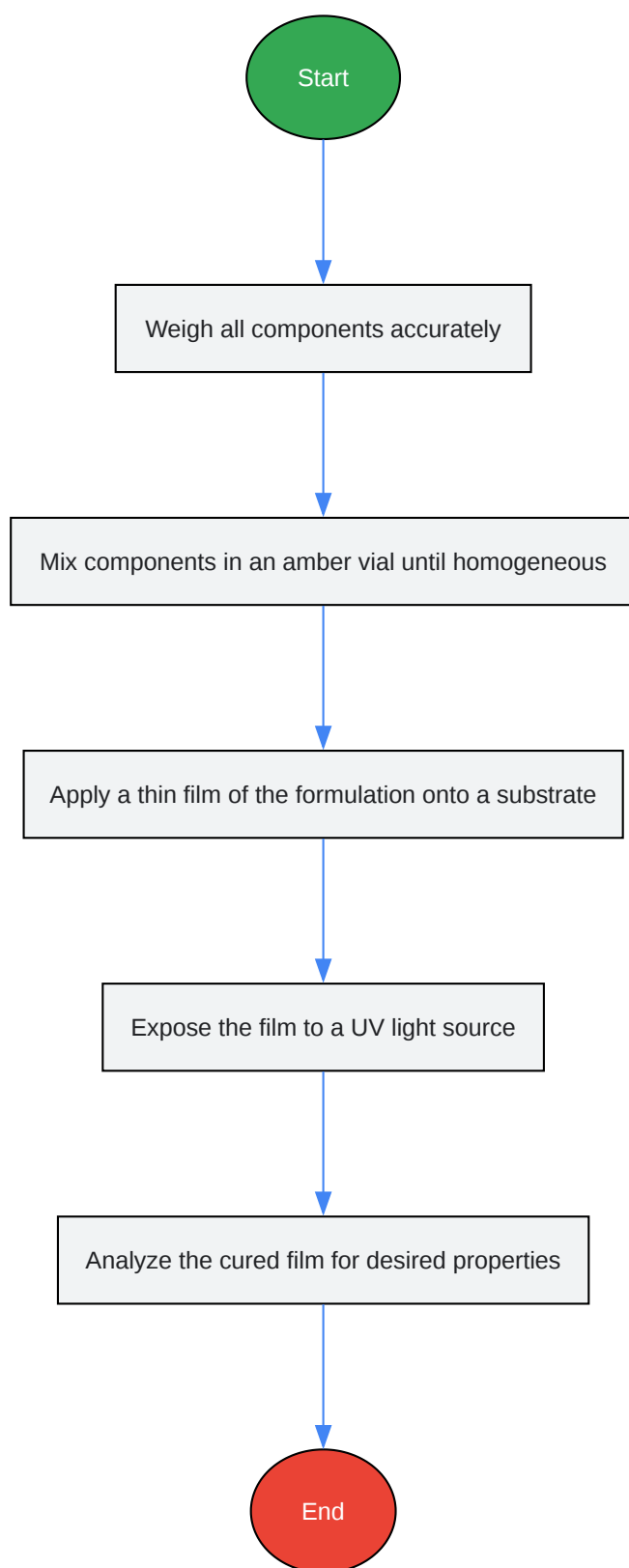
## Materials and Formulation

A standard formulation for UV-curable acrylate resins includes an acrylate oligomer, a reactive diluent (monomer), a photoinitiator, and a co-initiator.

Table 1: Example Formulation Components

Component	Example	Function	Typical Concentration (wt%)
Acrylate Oligomer	Epoxy Acrylate	Provides primary film properties (hardness, flexibility)	40 - 70
Reactive Diluent	Trimethylolpropane Triacrylate (TMPTA)	Reduces viscosity, increases crosslink density	20 - 50
Photoinitiator	4-Tert-butyl-4'-fluorobenzophenone	Initiates polymerization upon UV exposure	1 - 5
Co-initiator	Ethyl-4-(dimethylamino)benzoate (EDAB)	Hydrogen donor for radical generation	2 - 8

## Protocol for Sample Preparation and UV Curing



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General experimental workflow for UV curing.

- Preparation of the Formulation:
  - In an amber vial to protect from ambient light, accurately weigh the acrylate oligomer, reactive diluent, **4-tert-butyl-4'-fluorobenzophenone**, and the amine co-initiator.
  - Mix the components thoroughly using a magnetic stirrer or a vortex mixer until a homogeneous, clear solution is obtained. Gentle heating (e.g., to 40-50 °C) can be applied to reduce viscosity and aid in mixing, but care should be taken to avoid premature polymerization.
- Application:
  - Apply a thin film of the prepared formulation onto a suitable substrate (e.g., glass, metal, or plastic) using a film applicator or a spin coater to ensure a uniform thickness (typically 25-100 µm).
- UV Curing:
  - Place the coated substrate under a UV lamp. The UV source should have an emission spectrum that overlaps with the absorption spectrum of the photoinitiator (benzophenones typically absorb in the 250-380 nm range).
  - Expose the film to UV radiation for a specified time or until the film is fully cured (tack-free). The required UV dose will depend on the lamp intensity, film thickness, and the reactivity of the formulation.
- Analysis of Cured Film:
  - The degree of polymerization can be monitored in real-time using techniques like Real-Time Fourier Transform Infrared (RT-FTIR) spectroscopy by observing the disappearance of the acrylate double bond peak (around 810 cm<sup>-1</sup> and 1635 cm<sup>-1</sup>).
  - The physical properties of the cured film, such as hardness, adhesion, and solvent resistance, can be evaluated using standard materials testing methods.

## Expected Performance and Data

While specific data for **4-tert-butyl-4'-fluorobenzophenone** is unavailable, the following table presents hypothetical yet representative data based on the performance of similar benzophenone derivatives in acrylate photopolymerization.

Table 2: Representative Performance Data (Hypothetical)

Parameter	Condition A	Condition B	Condition C
Formulation			
Epoxy Acrylate (wt%)	60	60	60
TMPTA (wt%)	35	35	35
4-Tert-butyl-4'-fluorobenzophenone (wt%)	2	3	4
EDAB (wt%)	3	3	3
Curing Conditions			
UV Lamp Intensity (mW/cm <sup>2</sup> )	100	100	100
Film Thickness (μm)	50	50	50
Performance			
Time to Tack-Free (seconds)	15	10	7
Final Acrylate Conversion (%)	> 90	> 95	> 98
Pencil Hardness	2H	2H	3H

## Conclusion

**4-Tert-butyl-4'-fluorobenzophenone** is expected to be an effective Type II photoinitiator for the UV-induced polymerization of acrylates when used in conjunction with a suitable co-initiator. Its performance will be influenced by its concentration, the type and concentration of

the co-initiator, the composition of the acrylate formulation, and the UV curing conditions. The provided protocols and representative data serve as a general guideline for researchers and professionals to develop and optimize their own UV-curable systems utilizing this class of photoinitiators. Further empirical studies are necessary to determine the precise quantitative performance of **4-tert-butyl-4'-fluorobenzophenone**.

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## References

- 1. UV Curing: Part Three; Free Radical Photoinitiators - Polymer Innovation Blog [polymerinnovationblog.com]
- 2. allnex.com [allnex.com]
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